

Noviflumuron: A Technical Guide to its Chemical Structure, Properties, and Mechanism of Action

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Compound of Interest

Compound Name: Noviflumuron

Cat. No.: B049560

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Abstract

Noviflumuron is a potent benzoylurea insecticide that acts as an insect growth regulator.^[1] It is highly effective against subterranean termites and other structural pests by inhibiting chitin synthesis, a critical component of the insect exoskeleton.^{[1][2]} This disruption of the molting process ultimately leads to the insect's death.^[2] This technical guide provides a comprehensive overview of **Noviflumuron**'s chemical structure, physicochemical properties, mechanism of action, and representative experimental protocols for its synthesis and analysis.

Chemical Structure and Identification

Noviflumuron, with the IUPAC name N-[[3,5-dichloro-2-fluoro-4-(1,1,2,3,3,3-hexafluoropropoxy)phenyl]carbamoyl]-2,6-difluorobenzamide, is a complex organofluorine compound.^{[3][4]} Its structure is characterized by a central urea linkage between a 2,6-difluorobenzoyl group and a substituted phenyl ring containing chlorine, fluorine, and a hexafluoropropoxy group.^{[3][4]}

Table 1: Chemical Identification of **Noviflumuron**

Identifier	Value
IUPAC Name	N-[[3,5-dichloro-2-fluoro-4-(1,1,2,3,3,3-hexafluoropropoxy)phenyl]carbamoyl]-2,6-difluorobenzamide[3][4]
CAS Number	121451-02-3[3][4][5]
Molecular Formula	C ₁₇ H ₇ Cl ₂ F ₉ N ₂ O ₃ [3][4]
Molecular Weight	529.1 g/mol [3][4][5]
Canonical SMILES	<chem>C1=CC(=C(C(=C1)F)C(=O)NC(=O)NC2=CC(=C(C(=C2F)Cl)OC(C(C(F)(F)F)(F)F)Cl)F</chem> [4]
InChI Key	YTYGAJLZOJPJGH-UHFFFAOYSA-N[4][5]

Physicochemical Properties

Noviflumuron is an odorless, white crystalline solid with low water solubility and a high melting point.[2] These properties contribute to its persistence in baiting systems and targeted delivery to pests.

Table 2: Physicochemical Properties of **Noviflumuron**

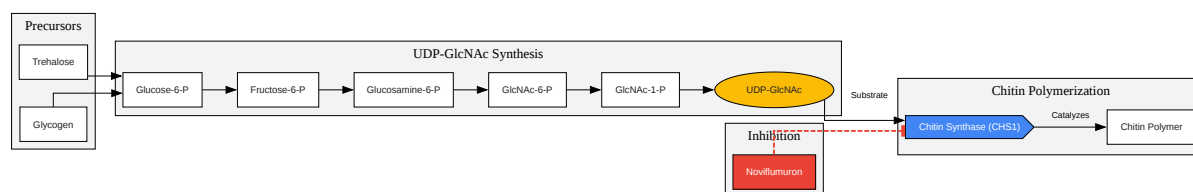
Property	Value
Melting Point	-43.8 °C[6]
Boiling Point	81.6 °C[6]
Water Solubility	Very low[2]
Log Kow (Octanol-Water Partition Coefficient)	4.94[5]
Vapor Pressure	Very low

Mechanism of Action: Chitin Synthesis Inhibition

Noviflumuron's mode of action is the inhibition of chitin synthesis, specifically targeting the enzyme chitin synthase (CHS1).[1][7] Chitin is a long-chain polymer of N-acetylglucosamine,

which is an essential structural component of an insect's exoskeleton and the peritrophic matrix of the midgut.[5][8] By inhibiting chitin synthase, **Noviflumuron** prevents the proper formation of the new cuticle during molting.[2] This results in an inability to shed the old exoskeleton, leading to developmental failure and death.[2]

Below is a diagram illustrating the generalized insect chitin biosynthesis pathway and the point of inhibition by **Noviflumuron**.



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Figure 1: Generalized Insect Chitin Biosynthesis Pathway and Inhibition by **Noviflumuron**.

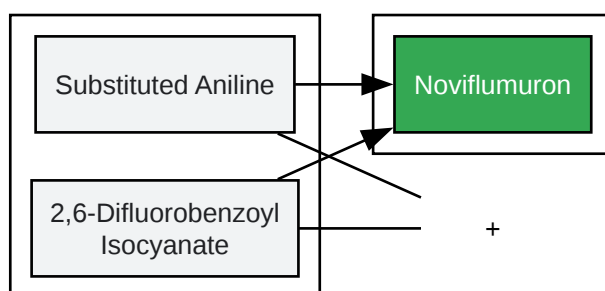
Experimental Protocols

The following sections provide representative experimental protocols for the synthesis and analysis of benzoylurea insecticides like **Noviflumuron**. It is important to note that the exact commercial synthesis of **Noviflumuron** is proprietary.[7]

General Synthesis of Benzoylurea Compounds

The synthesis of benzoylurea compounds typically involves the reaction of a substituted benzoyl isocyanate with a corresponding substituted aniline.

Reaction Scheme:



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Figure 2: General Reaction Scheme for Benzoylurea Synthesis.

Methodology:

- **Preparation of 2,6-Difluorobenzoyl Isocyanate:** 2,6-difluorobenzamide is dissolved in a suitable solvent (e.g., dichloroethane) and treated with oxalyl chloride. The mixture is heated to facilitate the condensation reaction to form the isocyanate. The resulting isocyanate can be purified by distillation under reduced pressure.
- **Synthesis of the Substituted Aniline:** The synthesis of the aniline precursor, 3,5-dichloro-2-fluoro-4-(1,1,2,3,3,3-hexafluoropropoxy)aniline, is a multi-step process that is not detailed in publicly available literature.
- **Condensation Reaction:** The purified 2,6-difluorobenzoyl isocyanate is dissolved in a second solvent and reacted with the substituted aniline under heating to yield the final benzoylurea product, **Noviflumuron**.
- **Purification:** The crude product is then purified, typically by recrystallization from a suitable solvent, to obtain the final product of high purity.

Analytical Determination by High-Performance Liquid Chromatography (HPLC)

A common method for the quantitative analysis of benzoylurea insecticides is Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. The following is a representative protocol adapted from a method for the similar compound, Novaluron.[9]

Experimental Workflow:

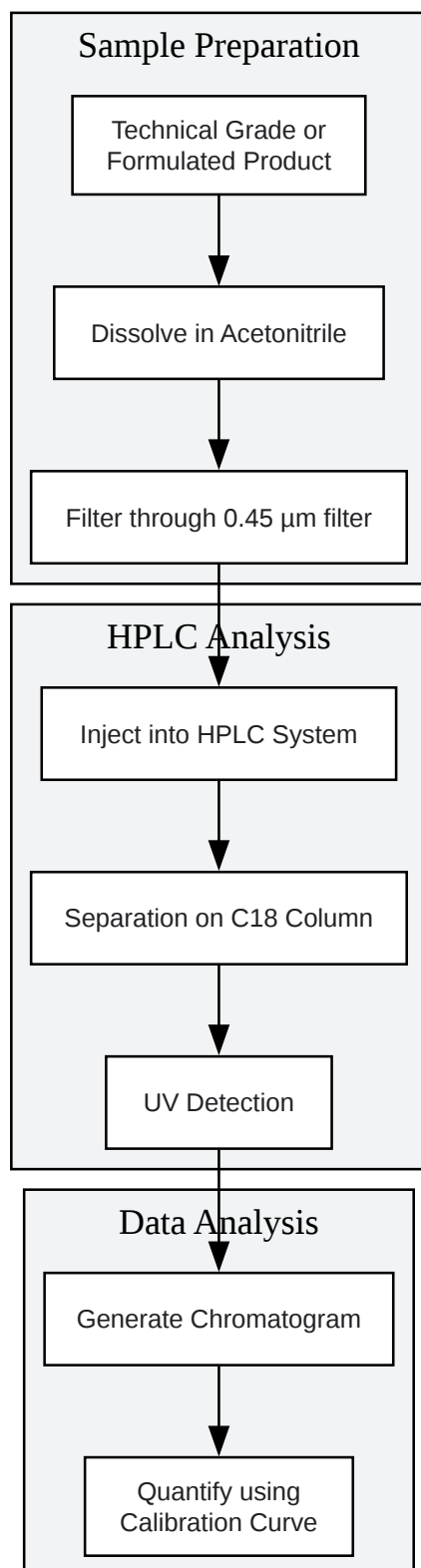
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Figure 3: Workflow for HPLC Analysis of **Noviflumuron**.

Instrumentation and Conditions:

- HPLC System: Agilent 1260 Infinity series or equivalent, equipped with a UV-VIS detector and autosampler.[9]
- Column: Eclipse C18, 250 x 4.6 mm, 5 µm particle size.[9]
- Mobile Phase: Acetonitrile:Water (65:35 v/v).[9]
- Flow Rate: 1.5 mL/min.[9]
- Detection Wavelength: 260 nm.[9]
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.

Procedure:

- Standard Preparation: A stock solution of analytical grade **Noviflumuron** is prepared in acetonitrile. A series of calibration standards are prepared by diluting the stock solution to concentrations ranging from 1 to 500 ppm.
- Sample Preparation: An accurately weighed amount of the technical grade or formulated product is dissolved in a known volume of acetonitrile to achieve a concentration within the calibration range. The sample is sonicated to ensure complete dissolution and then filtered through a 0.45 µm syringe filter.
- Analysis: The standard solutions and the sample solution are injected into the HPLC system.
- Quantification: A calibration curve is generated by plotting the peak area against the concentration of the standard solutions. The concentration of **Noviflumuron** in the sample is determined by interpolating its peak area on the calibration curve.

Efficacy and Application

Noviflumuron is primarily formulated as a bait for the control of subterranean termites.[10][11] Laboratory and field studies have demonstrated its high potency and faster action compared to other chitin synthesis inhibitors like hexaflumuron.[12] It is effective at low concentrations and has a long half-life in termites, contributing to its efficacy in colony elimination.[12]

Conclusion

Noviflumuron is a highly effective and specialized insecticide with a well-defined mechanism of action. Its chemical structure and physicochemical properties are optimized for its use in targeted baiting systems for termite control. The representative experimental protocols provided in this guide offer a basis for the synthesis and analysis of this important compound in a research setting. Further research into the specific interactions of **Noviflumuron** with chitin synthase could provide insights for the development of next-generation insect growth regulators.

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